

An In-Depth Technical Guide to the Chemical and Physical Properties of Cyclododecane

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Compound of Interest

Compound Name: Cyclododecane

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Abstract

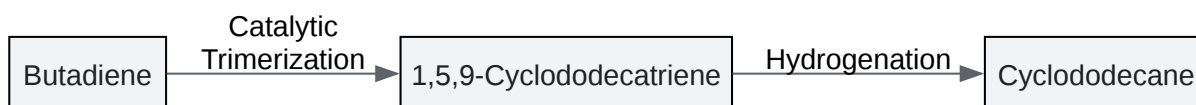
Cyclododecane ((CH₂)₁₂) is a saturated cyclic hydrocarbon characterized by its waxy, white solid appearance at ambient temperatures.[1] This comprehensive technical guide details the chemical and physical properties of **cyclododecane**, offering a resource for researchers, scientists, and professionals in drug development and materials science. The document summarizes key quantitative data, outlines experimental protocols for property determination, and provides visualizations for its synthesis and primary application workflows. Its unique property of slow sublimation at room temperature without leaving a residue makes it particularly valuable in specialized applications such as the temporary conservation of fragile artifacts.[1][2]

Chemical Properties

Cyclododecane is a non-polar, saturated cycloalkane, rendering it chemically stable and relatively inert.[3] Its formula is C₁₂H₂₄. [4] It is incompatible with strong oxidizing agents.[5]

Synthesis

Industrially, **cyclododecane** is produced via a two-step process. The first step involves the catalytic trimerization of butadiene to form 1,5,9-cyclododecatriene. This intermediate is then subjected to hydrogenation to yield **cyclododecane**. [6][7]



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Caption: Industrial synthesis pathway of **Cyclododecane**.

Physical Properties

Cyclododecane is a white, waxy solid at room temperature.[1] It is noted for its ability to sublime slowly over days or weeks, a key feature for its application as a temporary binder.[1]

Quantitative Physical Data

The following table summarizes the key physical properties of **cyclododecane**.

Property	Value	Units
Molecular Formula	C ₁₂ H ₂₄	-
Molar Mass	168.32	g·mol ⁻¹
Appearance	White waxy solid	-
Melting Point	60.4	°C
Boiling Point	244.0	°C
Density	0.855	g/cm ³
Vapor Pressure	0.029	mm Hg at 25 °C

Solubility

Cyclododecane is insoluble in water and other polar solvents.[8] It is, however, soluble in nonpolar organic solvents such as ethers and hydrocarbons.[4][6]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and structural elucidation of **cyclododecane**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: The proton NMR spectrum of **cyclododecane** typically shows a single, broad peak due to the chemical equivalence of the methylene protons.
- ^{13}C NMR: The carbon-13 NMR spectrum also displays a single peak, confirming the symmetrical nature of the molecule.[9]

Infrared (IR) Spectroscopy

The IR spectrum of **cyclododecane** is characterized by strong absorption bands corresponding to C-H stretching and bending vibrations, typical of alkanes.

Mass Spectrometry (MS)

Mass spectrometry of **cyclododecane** reveals a molecular ion peak corresponding to its molar mass, along with a fragmentation pattern characteristic of cyclic alkanes.

Experimental Protocols

The determination of the physicochemical properties of **cyclododecane** involves standardized experimental procedures.

Melting Point Determination (Capillary Method)

Principle: This method involves heating a small sample of the substance in a capillary tube and observing the temperature range over which it melts.

Procedure:

- A small amount of finely powdered **cyclododecane** is packed into a capillary tube, sealed at one end.
- The capillary tube is placed in a melting point apparatus, which heats the sample at a controlled rate.

- The temperature at which the substance begins to melt and the temperature at which it is completely liquid are recorded as the melting point range. For a pure substance like **cyclododecane**, this range is typically narrow.

Boiling Point Determination

Principle: The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

Procedure:

- A small quantity of **cyclododecane** is placed in a test tube with an inverted capillary tube.
- The setup is heated in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
- As the temperature rises, air trapped in the capillary tube expands and escapes.
- The boiling point is the temperature at which the liquid is drawn into the capillary tube upon cooling.

Solubility Determination (Shake-Flask Method)

Principle: This method determines the saturation concentration of a solute in a solvent at a specific temperature.

Procedure:

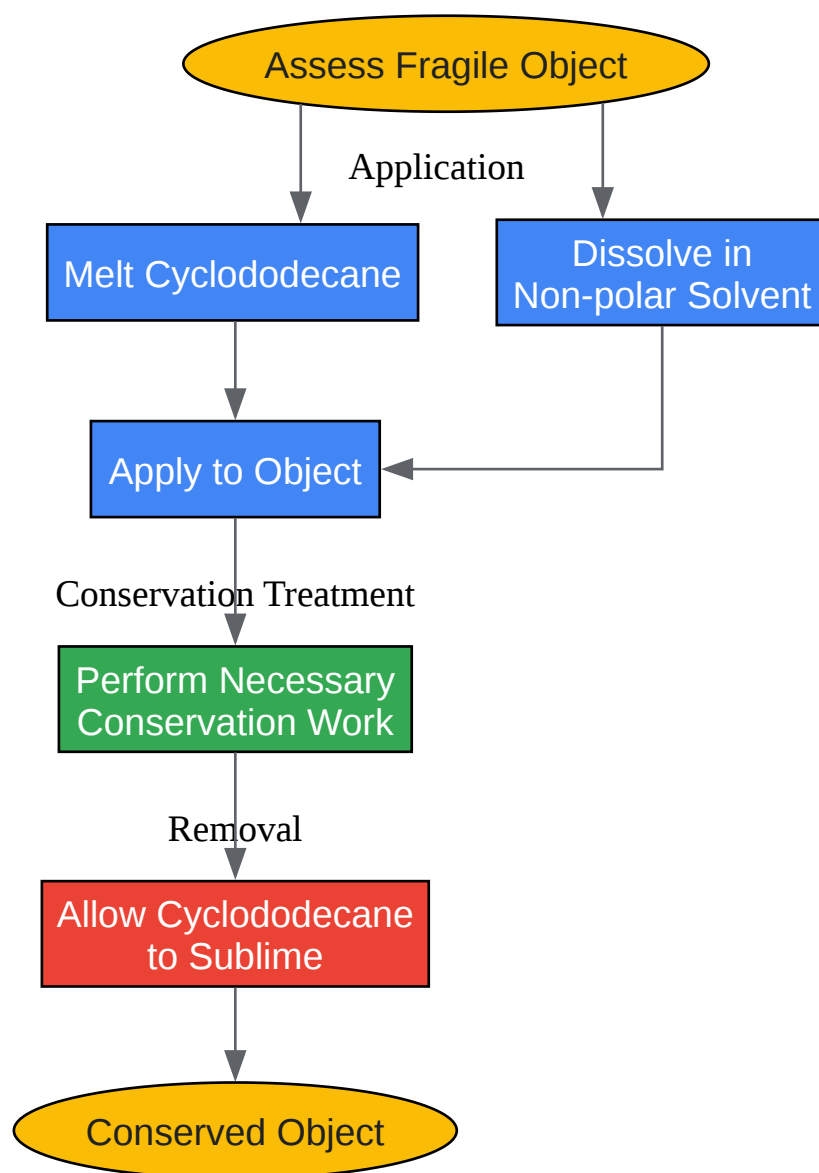
- An excess amount of **cyclododecane** is added to a known volume of the solvent in a flask.
- The flask is sealed and agitated at a constant temperature for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached.
- The saturated solution is then filtered to remove the undissolved solid.
- The concentration of **cyclododecane** in the filtrate is determined using an appropriate analytical technique, such as gravimetry (after solvent evaporation) or chromatography.

Spectroscopic Analysis

- **NMR Spectroscopy:** A dilute solution of **cyclododecane** in a deuterated solvent (e.g., CDCl_3) is prepared. The ^1H and ^{13}C NMR spectra are recorded on a high-resolution NMR spectrometer.
- **IR Spectroscopy:** A small amount of **cyclododecane** is mixed with KBr powder and pressed into a pellet. The IR spectrum is then obtained using an FTIR spectrometer. Alternatively, a thin film can be cast from a solution onto a suitable IR-transparent window.
- **Mass Spectrometry:** A sample of **cyclododecane** is introduced into the mass spectrometer, where it is ionized (e.g., by electron impact). The resulting ions are separated based on their mass-to-charge ratio and detected.

Applications in Art Conservation

The most notable application of **cyclododecane** is as a temporary consolidant and fixative in the conservation of fragile objects.^[1] Its slow sublimation allows it to provide structural support during treatment or transport, after which it disappears without leaving any residue.^[1]



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Caption: Workflow for using **cyclododecane** in art conservation.

Safety and Handling

Cyclododecane is considered to be of low toxicity. However, as with any chemical, appropriate safety precautions should be taken. It is combustible and should be kept away from open flames and strong oxidizing agents.[10] Good laboratory hygiene and adequate ventilation are recommended when handling the substance.

Conclusion

Cyclododecane possesses a unique combination of chemical and physical properties that make it a valuable compound in various scientific and industrial fields. Its chemical inertness, well-defined physical characteristics, and especially its property of sublimation have led to its indispensable role in the conservation of cultural heritage. This guide provides a foundational understanding of **cyclododecane** for professionals who may utilize this compound in their research and development endeavors.

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